

Application Note: 1,4-Diazepane Derivatives in Drug Discovery

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Compound of Interest

Compound Name: *1-Acetyl-1,4-diazepane hydrochloride*
CAS No.: *1201633-56-8*
Cat. No.: *B1437844*

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High-Impact Strategies for Scaffold Hopping and Lead Optimization

Executive Summary: The "Next-Generation Piperazine"

In the landscape of nitrogen heterocycles, the 1,4-diazepane (homopiperazine) ring has emerged as a critical "privileged scaffold." While the 6-membered piperazine ring remains a workhorse of medicinal chemistry, the 7-membered 1,4-diazepane offers distinct physicochemical advantages that solve common attrition issues such as poor solubility, metabolic instability, and flat structure-activity relationships (SAR).

This guide provides a technical roadmap for deploying 1,4-diazepane derivatives in drug discovery, grounded in the success of marketed drugs like Fasudil and Suvorexant.

Key Advantages of the 1,4-Diazepane Scaffold

Feature	Scientific Rationale	Impact on Drug Design
Conformational Flexibility	The 7-membered ring adopts a twisted chair/boat conformation, unlike the rigid chair of piperazine.	Allows "induced fit" binding to flexible protein pockets (e.g., kinases, GPCRs).
Solubility Enhancement	Non-planar geometry disrupts crystal lattice packing energy more effectively than planar rings.	Improves aqueous solubility of lipophilic leads.
Vector Orientation	The N-N distance and bond angles differ from piperazine, altering substituent exit vectors.	Critical for scaffold hopping to bypass patent space or improve selectivity.

Case Studies: Validating the Scaffold

The utility of 1,4-diazepane is best illustrated by its role in two distinct therapeutic classes: Kinase Inhibitors and GPCR Antagonists.

Case Study A: Fasudil (Rho-Kinase Inhibitor)[1][2][3][4]

- Mechanism: Fasudil inhibits Rho-associated protein kinase (ROCK), preventing cerebral vasospasm after subarachnoid hemorrhage.
- Chemistry: The 1,4-diazepane ring serves as the solvent-exposed solubilizing group, linked via a sulfonamide to the isoquinoline hinge-binder.
- Lesson: The secondary amine of the diazepane is crucial for hydrogen bonding with the solvent front, while the ring flexibility accommodates the kinase P-loop dynamics.

Case Study B: Suvorexant (Orexin Receptor Antagonist) [5][6][7][8][9][10]

- Mechanism: Dual antagonist of Orexin receptors (OX1R/OX2R) for insomnia.[1][2]

- Chemistry: Features a chiral 7-methyl-1,4-diazepane core.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Lesson: The introduction of a methyl group on the 7-membered ring locks the conformation, enhancing potency and selectivity—a strategy not easily replicated in symmetrical piperazines.

Experimental Protocol: Synthesis and Functionalization

This protocol details the construction of a 1,4-diazepane library scaffold, mimicking the core connectivity found in Fasudil-like analogs.

Workflow Overview

- Starting Material: *tert*-Butyl 1,4-diazepane-1-carboxylate (1-Boc-homopiperazine).
- Step 1:
or Buchwald-Hartwig coupling to introduce the Aryl Core.
- Step 2: Acidic Deprotection of the Boc group.
- Step 3: Sulfonylation/Acylation to generate the final library.

Detailed Procedure

Step 1: N-Arylation (Nucleophilic Aromatic Substitution)

- Reagents: 1-Boc-homopiperazine (1.0 equiv), 4-Chloro-isoquinoline (1.0 equiv), (2.0 equiv), DMSO.
- Protocol:
 - Dissolve 4-chloro-isoquinoline (1.63 g, 10 mmol) in anhydrous DMSO (10 mL).
 - Add 1-Boc-homopiperazine (2.0 g, 10 mmol) and potassium carbonate (2.76 g, 20 mmol).
 - Heat the reaction mixture to 100°C under

atmosphere for 12 hours.

- Monitor: Check conversion via LC-MS (Target mass: M+H).
- Workup: Dilute with water (50 mL), extract with EtOAc (3 x 30 mL). Wash organics with brine, dry over

, and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Step 2: Boc-Deprotection

- Reagents: TFA (Trifluoroacetic acid), DCM (Dichloromethane).
- Protocol:
 - Dissolve the intermediate from Step 1 in DCM (10 mL).
 - Add TFA (2 mL) dropwise at 0°C.
 - Stir at room temperature for 2 hours.
 - Workup: Remove volatiles in vacuo. Neutralize with saturated

and extract with DCM/Isopropanol (3:1) to recover the free amine.

Step 3: Sulfonylation (Fasudil Analog Generation)

- Reagents: Aryl sulfonyl chloride (1.1 equiv), TEA (Triethylamine), DCM.
- Protocol:
 - Dissolve the deprotected diazepane derivative (0.5 mmol) in DCM (5 mL).
 - Add TEA (1.5 mmol) and cool to 0°C.
 - Add the sulfonyl chloride (0.55 mmol) slowly.
 - Stir for 4 hours at RT.

- Validation: Confirm purity >95% via HPLC before biological testing.

Biological Assay: ROCK Kinase Inhibition

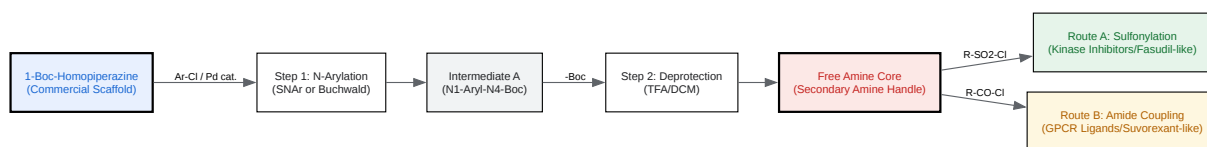
To validate the synthesized 1,4-diazepane derivatives, use the following enzymatic assay protocol standard in the field.

- Assay Type: ADP-Glo™ Kinase Assay (Luminescence).
- Target: Recombinant Human ROCK1/ROCK2.
- Substrate: S6 Kinase Peptide substrate.
- Procedure:
 - Incubate compound (10-point dose response, 1 nM to 10 μ M) with ROCK enzyme (5 ng/well) and substrate (10 μ M) in kinase buffer for 10 min.
 - Initiate reaction with ATP (10 μ M). Incubate at 30°C for 45 min.
 - Add ADP-Glo™ Reagent to stop reaction and deplete remaining ATP (40 min incubation).
 - Add Kinase Detection Reagent to convert ADP to ATP -> Luciferase signal.
 - Read: Measure luminescence on a plate reader.
 - Data Analysis: Fit curves using non-linear regression (Log(inhibitor) vs. response) to determine

Visualizations

Figure 1: Synthesis Workflow & Logic

This diagram illustrates the modular assembly of 1,4-diazepane drugs, highlighting the divergence points for library generation.

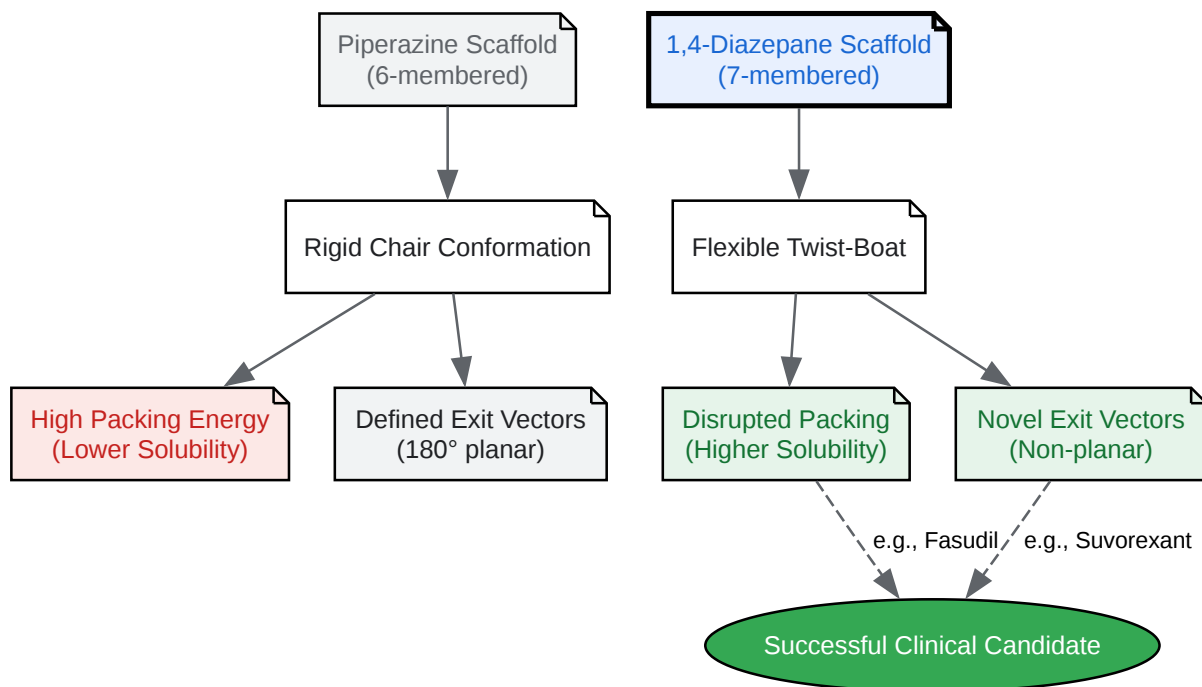


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Caption: Modular synthetic pathway for 1,4-diazepane library generation, enabling rapid divergence into kinase (sulfonamide) and GPCR (amide) chemical space.

Figure 2: SAR & Physicochemical Logic

A comparison of why 1,4-diazepane is chosen over piperazine in lead optimization.



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Caption: Structural Activity Relationship (SAR) decision tree demonstrating the physicochemical benefits of the 7-membered ring in improving solubility and binding versatility.

References

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